

Unveiling the Physicochemical Properties of Cadmium Isooctanoate: A Technical Overview

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Compound of Interest

Compound Name: Cadmium isooctanoate

Cat. No.: B15174993

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet in-depth examination of the molecular weight and density of **cadmium isooctanoate**. The following sections present available data, outline relevant experimental methodologies, and illustrate the fundamental relationship between the compound's molecular formula and its molecular weight. This document is intended to serve as a foundational resource for professionals engaged in research and development activities where this compound is of interest.

Core Physicochemical Data

The precise determination of a compound's molecular weight and density is fundamental to a wide range of scientific applications, from reaction stoichiometry and material science to formulation development in the pharmaceutical industry. The available data for **cadmium isooctanoate** is summarized below.

Property	Value	Source
Molecular Formula	C ₁₆ H ₃₀ CdO ₄	[1]
Molecular Weight	398.818 g/mol	[1]
Density	Not readily available in cited resources	

It is important to note that while the molecular weight of **cadmium isooctanoate** is well-documented, its density is not readily available in the public domain.

Experimental Determination Protocols

The following are standard experimental protocols for the determination of molecular weight and density of a chemical compound like **cadmium isooctanoate**.

Molecular Weight Determination via Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions. The molecular weight of a compound can be determined with high accuracy and sensitivity using this method.

Methodology:

- **Sample Preparation:** A dilute solution of **cadmium isooctanoate** is prepared in a suitable volatile solvent.
- **Ionization:** The sample is introduced into the mass spectrometer where it is ionized. Common ionization techniques for this type of compound include Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI).
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio by a mass analyzer (e.g., Quadrupole, Time-of-Flight).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus mass-to-charge ratio. The peak corresponding to the molecular ion ($[M]^+$ or $[M+H]^+$) allows for the determination of the molecular weight.

Density Determination via Gas Pycnometry

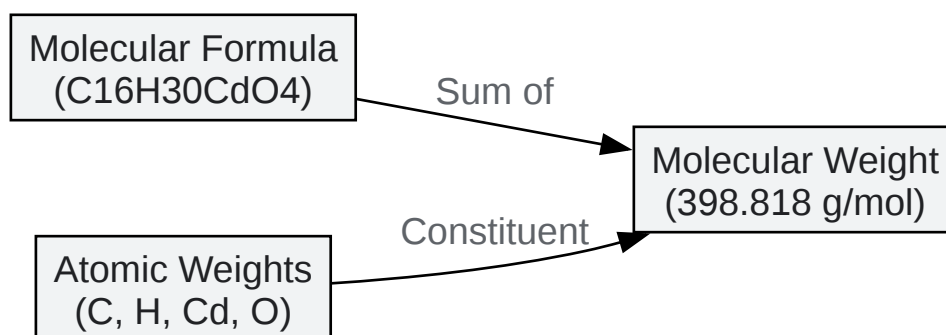
Gas pycnometry is a non-destructive technique used to determine the true volume of a solid sample, which can then be used to calculate its density.

Methodology:

- **Sample Preparation:** A precisely weighed sample of solid **cadmium isooctanoate** is placed in the sample chamber of the gas pycnometer.
- **Analysis:** The instrument uses an inert gas, typically helium, to measure the volume of the sample by applying Archimedes' principle of fluid displacement. The pycnometer pressurizes the sample chamber and a reference chamber and then measures the pressure difference to calculate the sample's volume.
- **Calculation:** The density (ρ) is calculated using the formula: $\rho = m / V$ where 'm' is the mass of the sample and 'V' is the volume determined by the pycnometer.

Logical Relationships in Molecular Characterization

The relationship between a compound's molecular formula and its molecular weight is a cornerstone of chemistry. The molecular formula provides the elemental composition, and the molecular weight is the sum of the atomic weights of the constituent atoms.



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Caption: Relationship between Molecular Formula and Molecular Weight.

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References

- 1. Cadmium(2+);octanoate | $C_8H_{15}CdO_2^+$ | CID 23617683 - PubChem [pubchem.ncbi.nlm.nih.gov]
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